

Technical Monograph: Monuron Trichloroacetate (Monuron TCA)[1][2][3]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Monuron TCA

CAS No.: 140-41-0

Cat. No.: B087056

[Get Quote](#)

Executive Summary

Monuron Trichloroacetate (**Monuron TCA**) is a specialized herbicidal salt complex derived from the reaction of Monuron (3-(p-chlorophenyl)-1,1-dimethylurea) and Trichloroacetic Acid (TCA). [1][2][3] Historically marketed under trade names such as Urox, this compound represents a strategic formulation designed to combine the photosynthetic inhibition properties of phenylureas with the non-selective, systemic protein-precipitating action of haloacetic acids.[1][2][3]

This technical guide provides a comprehensive physicochemical characterization, mechanistic breakdown, and analytical framework for researchers investigating the persistence, detection, and toxicological profile of this compound.[1][2][3]

Part 1: Physicochemical Characterization[1][2][3]

The distinct advantage of **Monuron TCA** over its parent base (Monuron) lies in its altered solubility profile and melting point, which facilitated specific granular applications for total vegetation control in non-crop areas.[1][2][3]

Molecular Identity[1][2][3]

- Chemical Name: 3-(p-chlorophenyl)-1,1-dimethylurea trichloroacetate[1][2][3]
- CAS Registry Number: 140-41-0 (Specific to the salt); Note: Monuron base is 150-68-5.[1][2][3]
- Molecular Formula:
[1][2][3]
 - Stoichiometry: 1:1 complex of Monuron (
) and TCA (
).[1][2][3]

Quantitative Properties Table[1][2][3]

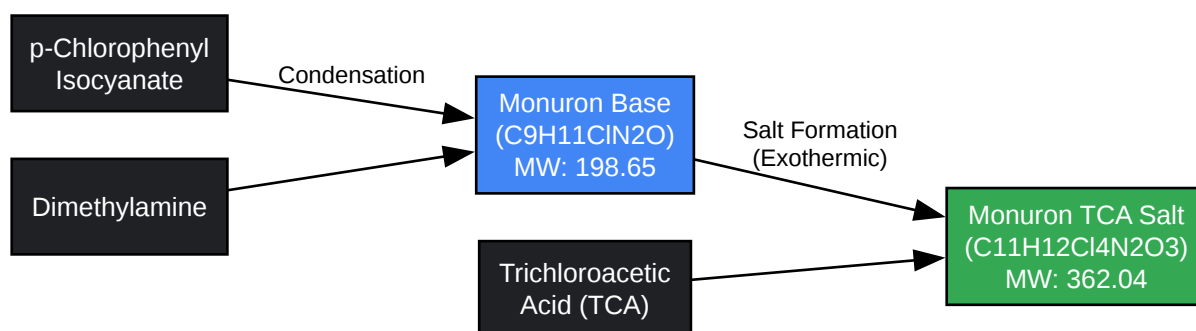
Property	Value	Technical Context
Molecular Weight	362.04 g/mol	Calculated as sum of Monuron (198.[2][3]65) + TCA (163.39). [1][2]
Melting Point	78 – 81 °C	Significantly lower than Monuron base (174 °C), aiding in granular formulation processing.[1][2]
Physical State	Crystalline Solid	Typically off-white to crystalline plates.[2][3]
Solubility	Moderate (Organic Solvents)	Dissociates in water; high solubility in acetone and aromatic solvents.[1][2]
Stability	Hydrolytically Unstable	Rapidly dissociates into Monuron and TCA in aqueous environments; degrades further at high pH.[1][2][3]

Part 2: Synthesis & Molecular Architecture[1][2][3]

The formation of **Monuron TCA** is a classic acid-base neutralization where the weak basicity of the urea nitrogen interacts with the strong acidity of trichloroacetic acid.[2][3]

Synthesis Pathway

The synthesis typically involves the reaction of p-chlorophenyl isocyanate with dimethylamine to form Monuron, followed by reaction with trichloroacetic acid.[1][2][3]



[Click to download full resolution via product page](#)

Figure 1: Stepwise synthesis pathway from precursors to the final **Monuron TCA** salt complex.
[1][2][3]

Part 3: Mechanism of Action (Dual-Mode Toxicity)[1][2][3]

Monuron TCA functions as a "double-tap" herbicide, utilizing two distinct physiological disruption pathways.[2][3] Upon application and wetting, the salt dissociates, releasing both active moieties.[2][3]

- The Monuron Moiety (Photosynthetic Blockade): Binds to the

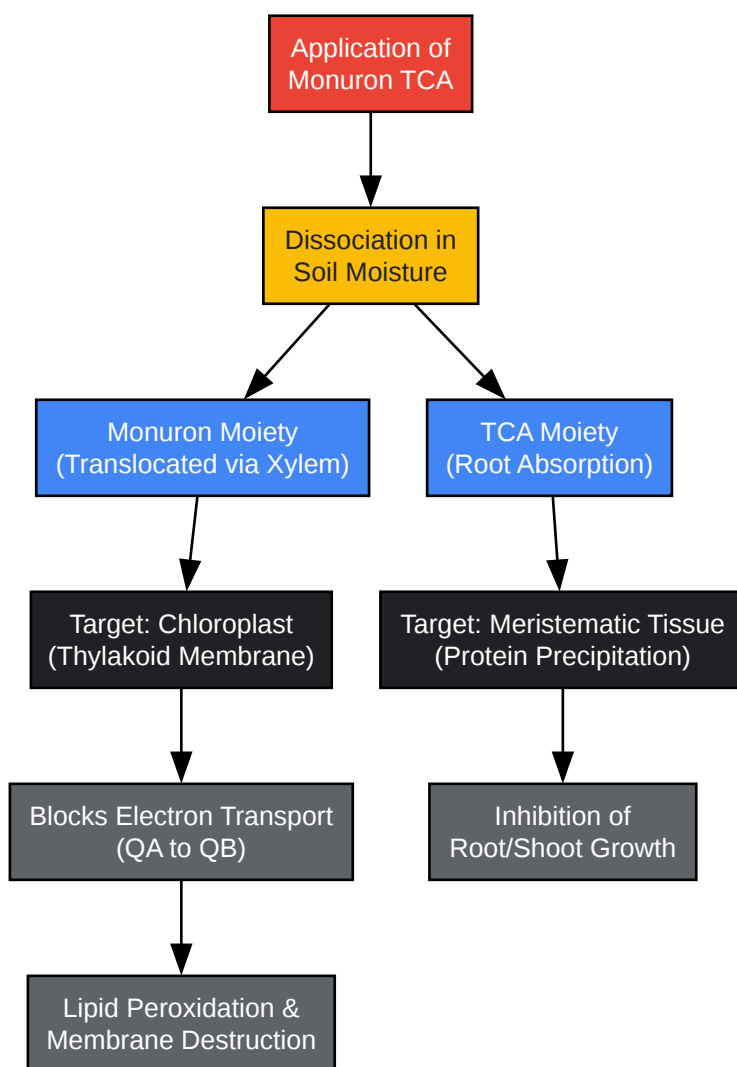
-binding niche on the D1 protein of the Photosystem II complex in chloroplasts.[2] This blocks electron transport from

to

, stopping

fixation and producing reactive oxygen species (ROS).[1][2]

- The TCA Moiety (Systemic Disruption): Acts as a halogenated alkanolic acid, causing non-specific protein precipitation and modifying enzyme conformation, particularly in root tips, inhibiting growth.[1][2][3]



[Click to download full resolution via product page](#)

Figure 2: The dual-action physiological cascade of **Monuron TCA** post-application.[1][2][3]

Part 4: Analytical Protocol (HPLC-UV Determination)

Because **Monuron TCA** dissociates in solution, analytical protocols typically target the Monuron residue, as TCA requires separate derivatization or ion chromatography.[1][2][3] The

following protocol is a self-validating method for determining Monuron residues in soil matrices.

Principle

Monuron is extracted from the soil matrix using a polar organic solvent, purified via solid-phase extraction (SPE), and quantified using High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection at 254 nm.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reagents & Equipment

- Mobile Phase: Acetonitrile (ACN) : Water (40:60 v/v), HPLC Grade.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Extraction Solvent: Methanol.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 μ m).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Detector: UV-Vis at 254 nm.[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology

Step 1: Sample Preparation

- Air-dry soil sample and sieve through a 2 mm mesh.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Weigh 20.0 g of soil into a 250 mL Erlenmeyer flask.
- Validation Check: Spike a "control" soil sample with a known concentration of Monuron standard (e.g., 1.0 ppm) to calculate recovery efficiency.[\[1\]](#)[\[2\]](#)

Step 2: Extraction

- Add 50 mL of Methanol.
- Agitate on a mechanical shaker for 60 minutes at 200 rpm.
- Filter the supernatant through a Whatman No. 42 filter paper into a rotary evaporation flask.
- Repeat extraction with an additional 30 mL Methanol; combine filtrates.

Step 3: Concentration & Cleanup[1][2][3][6]

- Concentrate the combined filtrate to approx. 5 mL using a rotary evaporator (Max temp < 40°C to prevent degradation).
- Reconstitute to 10 mL with Mobile Phase (ACN:Water).
- Pass through a 0.45 µm PTFE syringe filter to remove particulates.[2]

Step 4: Chromatographic Analysis

- Flow Rate: Set to 1.0 mL/min.
- Injection Volume: 20 µL.
- Run Time: 15 minutes (Monuron retention time is typically ~6–8 mins).
- Calibration: Inject standards of 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL. Construct a linear regression curve ().

Step 5: Calculation

[1][2][3]

- Where

is the concentration from the calibration curve (mg/L),

is the final volume (L), and

is the soil weight (kg).

Part 5: Environmental Fate & Toxicology[1][2][3]

Degradation Pathways

Monuron TCA is not persistent in its salt form.[1][2] In soil, it rapidly dissociates.[1][2]

- Monuron Fate: Microbial demethylation is the primary degradation route, sequentially removing methyl groups to form 3-(p-chlorophenyl)-1-methylurea and eventually 4-chloroaniline.[1][2][3]
- Toxicity Alert: 4-chloroaniline is a known hemotoxin and potential carcinogen, making the monitoring of Monuron degradation products critical.[1][2][3]

Safety Profile

- Acute Toxicity: Moderate.[1][2][7] LD50 (Rat, oral) ~2300–3700 mg/kg (active ingredient).[2][3][4]
- Hazards: Corrosive to eyes (due to TCA component) and irritating to skin.[1][2][3][8]
- PPE Requirement: Nitrile gloves and safety goggles are mandatory during handling due to the corrosive nature of the trichloroacetate moiety.[1][2]

References

- National Center for Biotechnology Information (NCBI). (2025).[1][2] PubChem Compound Summary for CID 8800, Monuron. Retrieved from [\[Link\]](#)[1][2][3]
- United States Environmental Protection Agency (EPA). (1983).[1][2] Guidance for the Reregistration of Pesticide Products Containing Monuron. EPA-540/RS-83-014.[2][3] Retrieved from [\[Link\]](#)[1][2][3]
- University of Hertfordshire. (2024).[1][2] Pesticide Properties DataBase (PPDB): Monuron.[1][2][7] Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Monuron - Occupational Exposures in Insecticide Application, and Some Pesticides - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. Monuron | C9H11ClN2O | CID 8800 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. Monuron \[drugfuture.com\]](#)
- [5. canr.msu.edu \[canr.msu.edu\]](#)
- [6. research.csiro.au \[research.csiro.au\]](#)
- [7. Monuron \[sitem.herts.ac.uk\]](#)
- [8. accustandard.com \[accustandard.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: Monuron Trichloroacetate (Monuron TCA)[1][2][3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087056/docs#technical-monograph-monuron-trichloroacetate-monuron-tca-1-2-3\]](https://www.benchchem.com/product/b087056/docs#technical-monograph-monuron-trichloroacetate-monuron-tca-1-2-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check